

Navigating the Safe Handling of "MC4343": A Critical Safety Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: MC4343

Cat. No.: B15145009

[Get Quote](#)

Immediate attention for researchers, scientists, and drug development professionals: The identifier "**MC4343**" is associated with multiple commercial products, each with distinct chemical compositions and handling requirements. It is imperative to verify the specific product in your laboratory to ensure the application of appropriate safety protocols.

This guide provides essential safety and logistical information for two chemical products associated with the "4343" designator: AQUATAC™ XR-4343, a rosin ester dispersion, and ROYCO 43 SAE-AMS-G-4343, a lubricating grease. The following procedural guidance is based on their respective Safety Data Sheets (SDS).

Section 1: AQUATAC™ XR-4343 (Rosin Ester Dispersion)

AQUATAC™ XR-4343 is a rosin ester mixture that is not classified as hazardous. However, adherence to good industrial hygiene practices is essential.

Personal Protective Equipment (PPE)

While not classified as hazardous, the following PPE is recommended to minimize exposure.

PPE Category	Recommended Equipment
Eye/Face Protection	Safety glasses with side shields or chemical splash goggles.
Skin Protection	Protective gloves (e.g., nitrile, neoprene). Protective clothing to prevent skin contact.
Respiratory Protection	Not typically required under normal use with adequate ventilation. If mist or vapor is generated, use an approved respirator.
General Hygiene	Wash hands thoroughly after handling. [1]

Operational and Disposal Plans

Handling and Storage:

- Avoid breathing mist or vapor.[\[1\]](#)
- Store away from incompatible materials in a well-ventilated area.[\[1\]](#)
- Observe good industrial hygiene practices.[\[1\]](#)

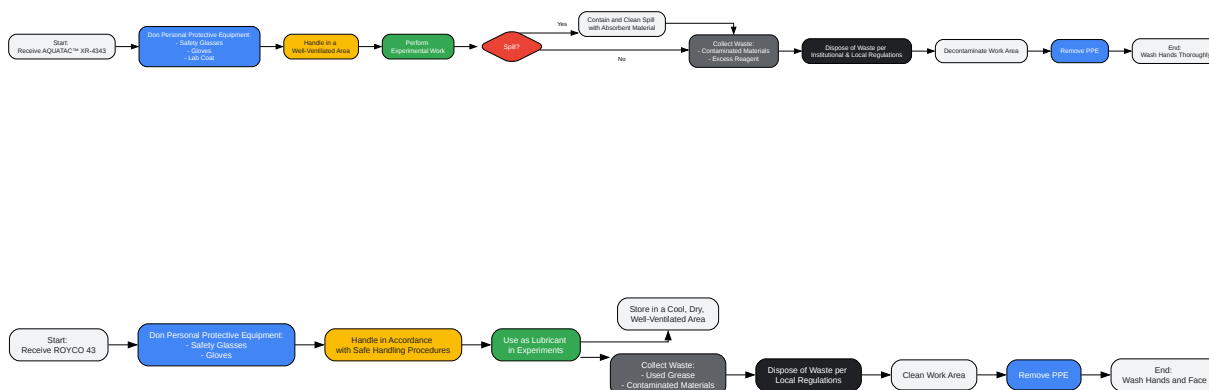
First-Aid Measures:

- Inhalation: Move to fresh air.[\[1\]](#)
- Skin Contact: Wash off with soap and water.[\[1\]](#)
- Eye Contact: Rinse with water.[\[1\]](#)
- Ingestion: Rinse mouth.[\[1\]](#)

Disposal:

- Dispose of waste and residues in accordance with local authority requirements.[\[1\]](#)

Experimental Workflow for Safe Handling



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. sds.kraton.com [sds.kraton.com]
- To cite this document: BenchChem. [Navigating the Safe Handling of "MC4343": A Critical Safety Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15145009#personal-protective-equipment-for-handling-mc4343\]](https://www.benchchem.com/product/b15145009#personal-protective-equipment-for-handling-mc4343)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com